

Essential Safety and Operational Guidance for Handling 3-Hydrazinyl-2-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydrazinyl-2-nitropyridine

Cat. No.: B1313832

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **3-Hydrazinyl-2-nitropyridine** (CAS No. 57115-43-2). The following procedural guidance is based on the known hazards of hydrazine and nitropyridine compounds, as a specific, comprehensive Safety Data Sheet (SDS) for this compound is not readily available. These recommendations are designed to ensure the safe handling, storage, and disposal of this substance in a laboratory setting.

Hazard Identification and Risk Assessment

While detailed toxicological data for **3-Hydrazinyl-2-nitropyridine** is limited, the presence of the hydrazine and nitropyridine functional groups suggests the following potential hazards:

- **Toxicity:** Hydrazine and its derivatives are known to be toxic if swallowed, inhaled, or absorbed through the skin.[1][2] They can be corrosive and cause severe damage to the skin, eyes, and respiratory tract.[1]
- **Flammability:** Hydrazine compounds can be flammable.[1]
- **Reactivity:** Hydrazines are strong reducing agents and can react violently with oxidizing agents.[3]
- **Carcinogenicity:** Hydrazine is a suspected carcinogen.[1][2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile or neoprene gloves.	Provides a barrier against skin contact. Double-gloving is recommended for added protection.
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors.
Skin and Body Protection	A flame-resistant lab coat, worn over full-length clothing and closed-toe shoes.	Protects skin from accidental contact and potential fire hazards.
Respiratory Protection	A NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates should be used in a well-ventilated area or a chemical fume hood. [1] [4]	Minimizes inhalation of potentially toxic dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- All work with **3-Hydrazinyl-2-nitropyridine** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[5\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.
- Remove all unnecessary items from the work area to prevent contamination.

2. Handling the Compound:

- Before handling, carefully inspect the container for any damage or leaks.
- Wear all required PPE as specified in the table above.
- When weighing the solid, use a spatula and handle it gently to avoid creating dust.
- If making a solution, add the solid slowly to the solvent.
- Avoid contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the laboratory.[4]

3. Emergency Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[1][5][6] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][5][6] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[6] Seek immediate medical attention.
- Spill: For small spills, absorb the material with an inert absorbent material and place it in a sealed container for disposal. For larger spills, evacuate the area and contact emergency services.[5]

Disposal Plan

- All waste containing **3-Hydrazinyl-2-nitropyridine**, including contaminated PPE and absorbent materials, must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealed container.

- Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[5]

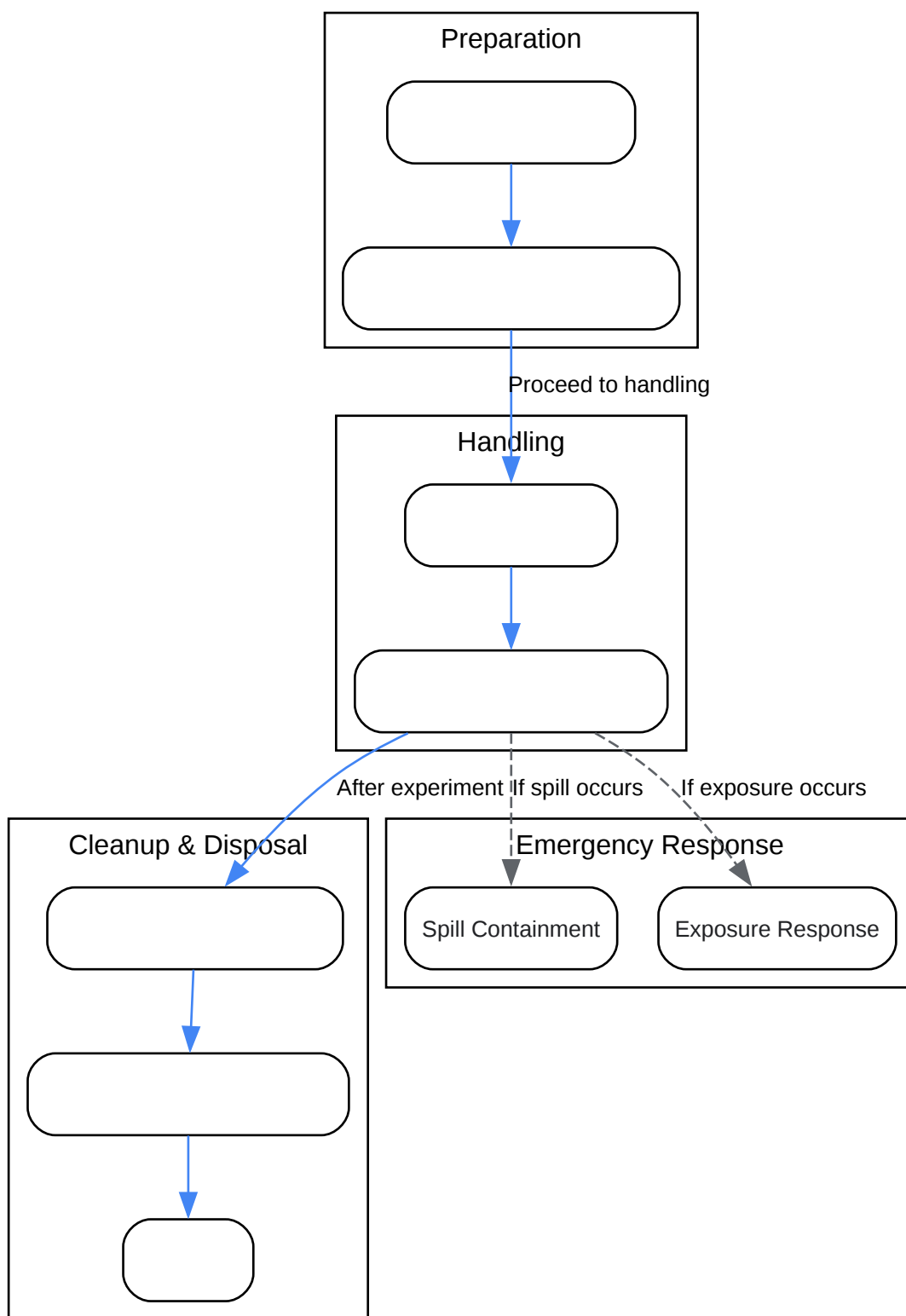
Quantitative Data

Specific quantitative data for **3-Hydrazinyl-2-nitropyridine** is not available in the searched resources. The table below lists the available physical and chemical properties.

Property	Value	Source
CAS Number	57115-43-2	[1][7]
Molecular Formula	C5H6N4O2	[8][9]
Molecular Weight	154.13 g/mol	PubChem
Physical State	Solid	[9]
Melting Point	Data Not Available	
Boiling Point	Data Not Available	
Solubility	Data Not Available	

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **3-Hydrazinyl-2-nitropyridine** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **3-Hydrazinyl-2-nitropyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ehs.unm.edu [ehs.unm.edu]
- 2. medicalguidelines.basf.com [medicalguidelines.basf.com]
- 3. arxada.com [arxada.com]
- 4. echemi.com [echemi.com]
- 5. artscimedia.case.edu [artscimedia.case.edu]
- 6. riskmanagement.nd.edu [riskmanagement.nd.edu]
- 7. 57115-43-2|3-Hydrazinyl-2-nitropyridine|BLD Pharm [bldpharm.com]
- 8. PubChemLite - 3-hydrazinyl-2-nitropyridine (C₅H₆N₄O₂) [pubchemlite.lcsb.uni.lu]
- 9. CAS 15367-16-5: 2-HYDRAZINO-3-NITROPYRIDINE | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 3-Hydrazinyl-2-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313832#personal-protective-equipment-for-handling-3-hydrazinyl-2-nitropyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com